

Pyroxasulfone: A Technical Guide to its Herbicidal Activity Against Grass and Broadleaf Weeds

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Compound of Interest

Compound Name: Pyroxasulfone

Cat. No.: B108660

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Introduction

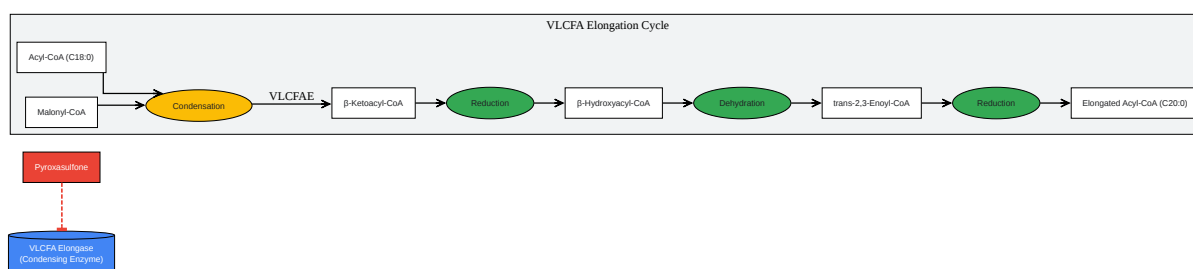
Pyroxasulfone is a pre-emergence herbicide that provides broad-spectrum control of annual grasses and small-seeded broadleaf weeds.^[1] Discovered and developed by K-I Chemical Research Institute Co., Ltd., Kumiai Chemical Industry Co., Ltd., and Ihara Chemical Industry Co., Ltd., it is a next-generation herbicide belonging to the isoxazoline class of chemistry.^{[1][2]} **Pyroxasulfone** is classified as a Group 15 herbicide by the Weed Science Society of America (WSSA) and as a Group K3 herbicide by the Herbicide Resistance Action Committee (HRAC).^{[1][3]} Its unique mode of action, inhibiting the biosynthesis of very-long-chain fatty acids (VLCFAs), makes it a valuable tool for managing herbicide-resistant weeds. This technical guide provides an in-depth overview of **pyroxasulfone**'s herbicidal activity, mechanism of action, and the experimental protocols used to evaluate its efficacy.

Mechanism of Action: Inhibition of Very-Long-Chain Fatty Acid (VLCFA) Biosynthesis

Pyroxasulfone's herbicidal effect stems from its ability to inhibit the elongation of very-long-chain fatty acids (VLCFAs) in plants. VLCFAs are crucial components of cell membranes and are essential for various physiological processes, including cell division and the formation of viable root and shoot systems in developing seedlings.

The primary target of **pyroxasulfone** is the enzyme system known as VLCFA elongases (VLCFAEs). By blocking the activity of these enzymes, **pyroxasulfone** disrupts the synthesis of VLCFAs, leading to an accumulation of fatty acid precursors and a drastic reduction in the production of fatty acids with 20 or more carbons. This disruption of VLCFA biosynthesis ultimately inhibits the growth of germinating weeds, particularly the elongation of shoots and roots, causing the seedlings to die before they can emerge from the soil.

The following diagram illustrates the inhibition of the VLCFA biosynthesis pathway by **pyroxasulfone**.



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Caption: Inhibition of the VLCFA elongation cycle by **pyroxasulfone**.

Herbicidal Activity and Weed Control Spectrum

Pyroxasulfone demonstrates potent pre-emergence herbicidal activity against a wide range of annual grass and broadleaf weeds at lower application rates compared to other commercial herbicides. It is particularly effective on small-seeded broadleaf species.

Quantitative Efficacy Data

The following tables summarize the herbicidal efficacy of **pyroxasulfone** against various weed species from greenhouse and field studies.

Table 1: Efficacy of Pre-emergence **Pyroxasulfone** on Grass Weeds

Weed Species	Application Rate (g a.i./ha)	% Control (Days After Treatment)	Reference
Echinochloa crus-galli (Barnyardgrass)	100	≥80% (28 DAT)	
Chloris elata	100	Effective Control	
Digitaria horizontalis (Crabgrass)	100	Effective Control	
Digitaria insularis	100	Effective Control	
Eleusine indica (Goosegrass)	100	Effective Control	
Lolium perenne ssp. multiflorum (Italian Ryegrass)	100	Effective Control	
Panicum maximum	100	Effective Control	
Urochloa decumbens	100	Effective Control	
Seven Grass Species	16	>90%	
Urochloa platyphylla, Sorghum halepense, Eriochloa villosa	32	>90%	

Table 2: Efficacy of Pre-emergence **Pyroxasulfone** on Broadleaf Weeds

Weed Species	Application Rate (g a.i./ha)	% Control (Days After Treatment)	Reference
Amaranthus viridis (Slender Amaranth)	100	Effective Control	
Amaranthus spp. (Pigweed)	32	>90%	
Conyza spp. (Horseweed)	50	99% (42 DAT)	
Raphanus raphanistrum (Wild Radish)	100	Effective Control	
Spermacoce latifolia	100	Effective Control	
Spermacoce verticillata	100	Effective Control	
Chenopodium album (Common Lambsquarters)	63-125	>90%	
Abutilon theophrasti (Velvetleaf)	63-125	>90%	

Table 3: Comparative Efficacy of **Pyroxasulfone**, S-metolachlor, and Trifluralin on Conyza spp.

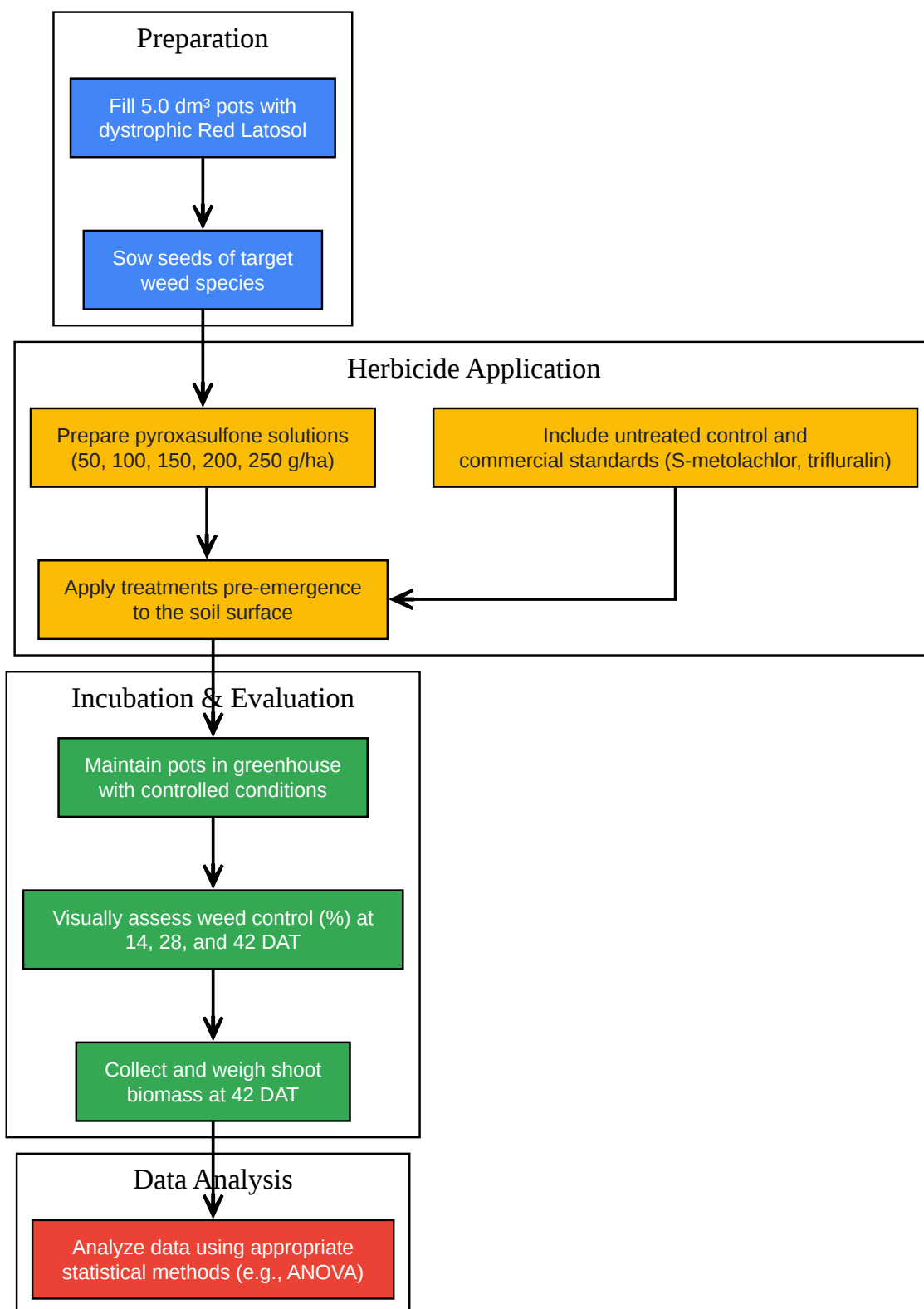
Herbicide	Application Rate (g a.i./ha)	% Control at 28 DAT	% Control at 42 DAT	Reference
Pyroxasulfone	50	100	99	
Pyroxasulfone	100	100	-	
Pyroxasulfone	150	100	-	
Pyroxasulfone	200	100	-	
Pyroxasulfone	250	100	-	
S-metolachlor	960	<96	-	
S-metolachlor	1920	100	-	
Trifluralin	562.5	<96	-	
Trifluralin	1125	<96	-	

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. The following sections outline typical experimental protocols for evaluating the herbicidal activity of **pyroxasulfone**.

Greenhouse Efficacy Study

This protocol is designed to assess the pre-emergence efficacy of **pyroxasulfone** on various weed species under controlled greenhouse conditions.



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Caption: Workflow for a typical greenhouse efficacy study of **pyroxasulfone**.

Methodology Details:

- **Experimental Setup:** The experiment is typically conducted in a greenhouse using a completely randomized design with multiple replications (e.g., six). Pots (e.g., 5.0 dm³) are filled with a suitable soil type, such as dystrophic Red Latosol.
- **Weed Species:** A range of grass and broadleaf weed species are selected for evaluation.
- **Herbicide Treatments:** **Pyroxasulfone** is applied at various doses (e.g., 50, 100, 150, 200, and 250 g a.i./ha). For comparison, commercial standards like S-metolachlor (e.g., 960 and 1920 g a.i./ha) and trifluralin (e.g., 562.5 and 1125 g a.i./ha) are included, along with an untreated control.
- **Application:** Herbicides are applied as a pre-emergence treatment to the soil surface.
- **Evaluation:** Weed control is visually assessed at regular intervals (e.g., 14, 28, and 42 days after treatment) using a scale of 0% (no control) to 100% (complete control). At the final evaluation, the fresh or dry weight of the weed shoots is measured to quantify biomass reduction.

Field Efficacy Trial

Field trials are essential to evaluate the performance of **pyroxasulfone** under real-world agricultural conditions.

Methodology Details:

- **Site Selection:** The trial is established in a field with a natural or seeded infestation of the target weed species.
- **Experimental Design:** A randomized complete block design is commonly used with multiple replications.
- **Treatments and Application:** **Pyroxasulfone** is applied at various rates, often in comparison to other registered herbicides and an untreated check. Application is typically done pre-emergence.

- **Data Collection:** Weed density and biomass are assessed at different time points after application. Crop injury, if applicable, is also visually rated.
- **Statistical Analysis:** Data are subjected to analysis of variance (ANOVA) to determine significant differences between treatments.

Conclusion

Pyroxasulfone is a highly effective pre-emergence herbicide with a broad spectrum of activity against key annual grass and broadleaf weeds. Its novel mode of action, the inhibition of VLCFA biosynthesis, provides an essential tool for weed resistance management. The quantitative data and experimental protocols presented in this guide offer a comprehensive technical overview for researchers and scientists working in the field of weed science and herbicide development. With its high efficacy at low application rates and long residual activity, **pyroxasulfone** is poised to play a significant role in sustainable weed management strategies in various cropping systems.

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References

- 1. Development of the novel pre-emergence herbicide pyroxasulfone - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Pyroxasulfone Pre-Emergence Herbicide [smagrichem.com]
- 3. weedcontroljournal.org [weedcontroljournal.org]
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